An In-depth Technical Guide on the Thermodynamic Properties of Dihexyl Ether

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Compound of Interest	
Compound Name:	Dihexyl ether
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic and physical properties of **dihexyl ether**. The information is curated for professionals in research, science, and drug development who require precise data for modeling, process design, and safety assessments. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visualizations to clarify complex processes.

Core Thermodynamic and Physical Properties

Dihexyl ether, a colorless liquid with the chemical formula $C_{12}H_{26}O$, is characterized by its low volatility and miscibility with many organic solvents.[1] A summary of its key physical and thermodynamic properties is presented below.

Physical Properties of **Dihexyl Ether**

Property	Value	Conditions
Molecular Weight	186.33 g/mol	
Boiling Point	228-229 °C	at 1 atm[2]
Melting Point	-43 °C	[3]
Density	0.793 g/mL	at 25 °C[2]
Refractive Index	1.4204	at 20°C (n20/D)[4]
Vapor Pressure	0.0461 mmHg	at 25 °C[5]
Flash Point	78 °C	Closed cup[4]

Thermodynamic Properties of Dihexyl Ether

Property	Value	Conditions
Critical Temperature (Tc)	665 ± 7 K	
Critical Pressure (Pc)	1.44 ± 0.04 MPa	

Note: Experimental data for the heat capacity and enthalpy of vaporization of **dihexyl ether** are not readily available in the surveyed literature. However, general methods for their determination are well-established and are described in the "Experimental Protocols" section. For estimation purposes, data for structurally similar n-alkanes can be considered. The heat capacity of liquid n-alkanes shows a predictable trend with chain length and temperature.[6][7]

Experimental Protocols

The accurate determination of thermodynamic properties is crucial for the reliable application of chemical data. Below are detailed methodologies for key experiments relevant to the properties of **dihexyl ether**.

Determination of Heat Capacity (C_P) by Calorimetry

The heat capacity of a liquid can be determined using various calorimetric techniques. Adiabatic calorimetry and differential scanning calorimetry (DSC) are two common and accurate methods.

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Methodology: Adiabatic Calorimetry

- Sample Preparation: A known mass of high-purity **dihexyl ether** is placed in a sealed calorimetric vessel. The vessel is then placed within an adiabatic shield in a vacuum chamber to minimize heat exchange with the surroundings.

- Heating: A precisely measured amount of electrical energy (Q) is supplied to the sample through a heater, causing a small increase in temperature (ΔT).

- Temperature Measurement: The temperature of the sample is monitored with a high-precision thermometer (e.g., a platinum resistance thermometer) before and after the energy input.

- Data Analysis: The heat capacity of the sample is calculated from the energy input and the temperature change, after accounting for the heat capacity of the calorimeter vessel (which is determined in a separate calibration experiment). The heat capacity at constant pressure (C_p) is given by the equation: $C_p = (Q - Q\_cal) / (m * \Delta T)$ where Q_cal is the heat absorbed by the calorimeter, and m is the mass of the sample.

Determination of Enthalpy of Vaporization (ΔHvap)

The enthalpy of vaporization can be determined calorimetrically or indirectly from vapor pressure measurements at different temperatures using the Clausius-Clapeyron equation.

Methodology: Calorimetric Determination

- Apparatus: A vaporization calorimeter is used, which consists of a vessel containing the liquid sample and a heater to induce vaporization. The vessel is housed within a temperature-controlled jacket.

- Procedure: A known mass of **dihexyl ether** is introduced into the calorimeter. The sample is heated to its boiling point at a constant pressure. A constant power is supplied to the heater to maintain a steady rate of vaporization.

- Measurement: The mass of the vaporized liquid is determined by condensing the vapor and weighing the condensate or by measuring the change in mass of the calorimeter. The energy supplied by the heater over a specific time is recorded.

- Calculation: The molar enthalpy of vaporization is calculated by dividing the supplied energy by the number of moles of the vaporized substance.

Determination of Vapor Pressure

For low-volatility liquids like **dihexyl ether**, static or dynamic methods can be employed to measure vapor pressure.
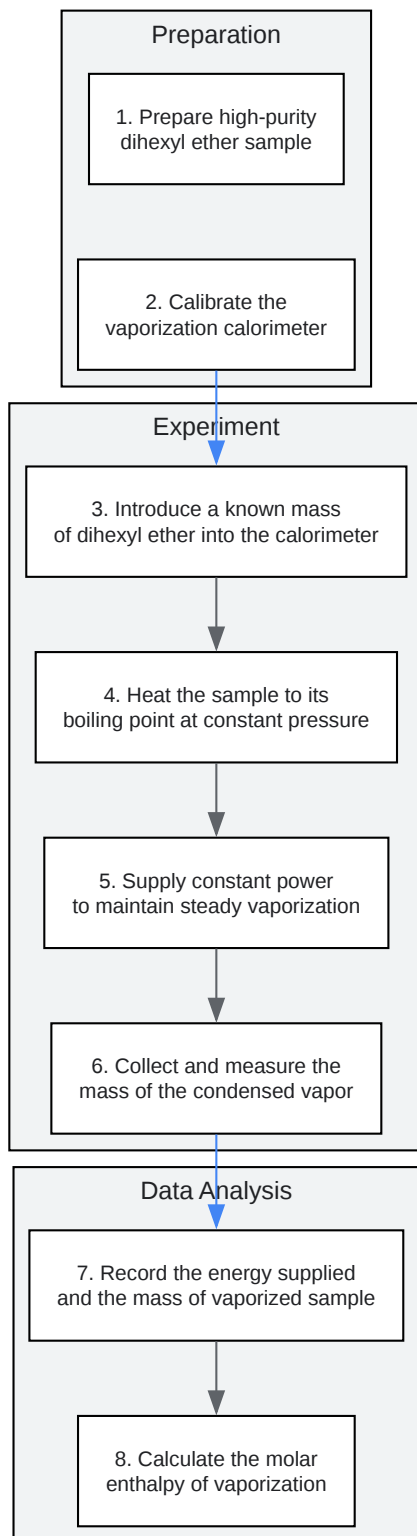
Methodology: Static Method

- Apparatus: A static apparatus consists of a sample cell connected to a pressure-measuring device (e.g., a capacitance diaphragm gauge) and a vacuum system. The temperature of the sample cell is precisely controlled.

- Sample Preparation: A small amount of degassed **dihexyl ether** is introduced into the sample cell. The cell is then evacuated to remove any residual air.

- Equilibration: The sample is brought to the desired temperature and allowed to equilibrate, at which point the pressure in the cell becomes constant.

- Measurement: The equilibrium pressure, which is the vapor pressure of the liquid at that temperature, is recorded. This process is repeated at various temperatures to obtain the vapor pressure curve.
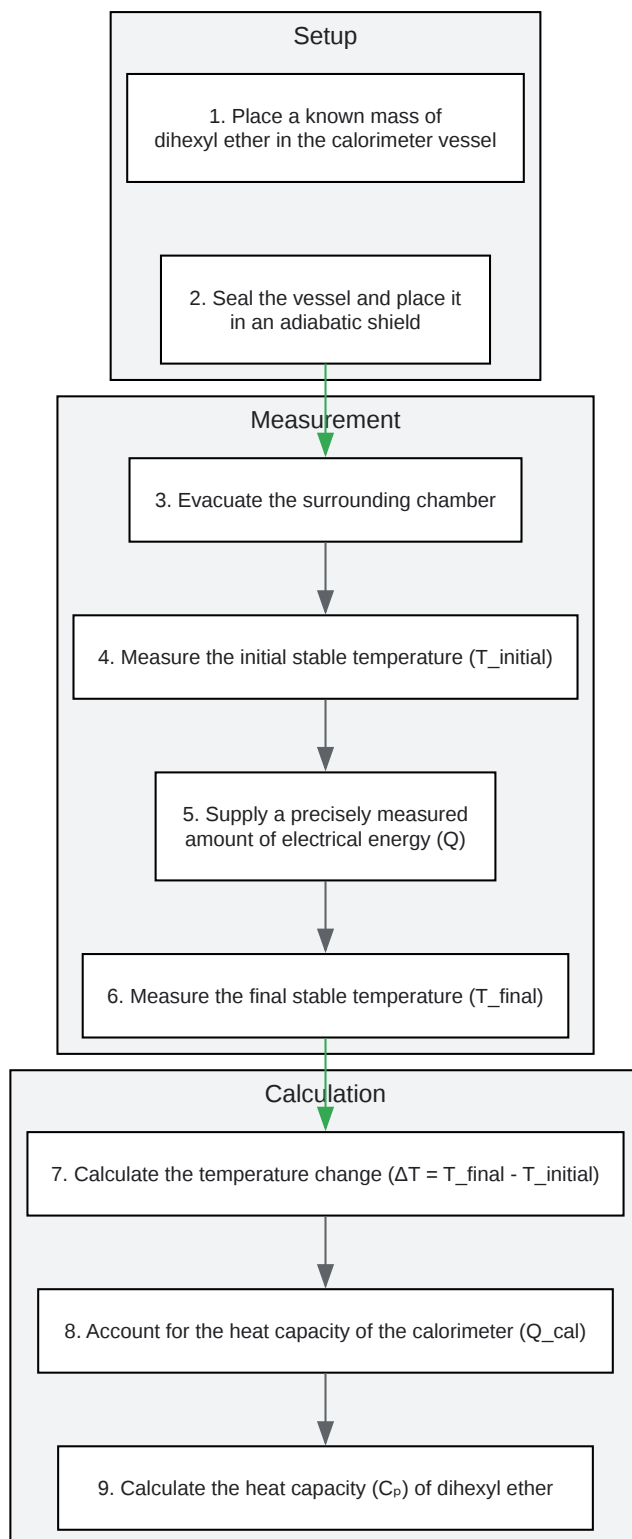
Visualizations

To aid in the understanding of the experimental workflows, the following diagrams are provided.

Workflow for Calorimetric Determination of Enthalpy of Vaporization

Preparation

1. Prepare high-purity dihexyl ether sample

2. Calibrate the vaporization calorimeter

Experiment

3. Introduce a known mass of dihexyl ether into the calorimeter

4. Heat the sample to its boiling point at constant pressure

5. Supply constant power to maintain steady vaporization

6. Collect and measure the mass of the condensed vapor

Data Analysis

7. Record the energy supplied and the mass of vaporized sample

8. Calculate the molar enthalpy of vaporization

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Caption: Workflow for the calorimetric determination of the enthalpy of vaporization.

Workflow for Adiabatic Calorimetry for Heat Capacity Measurement

Setup

1. Place a known mass of dihexyl ether in the calorimeter vessel

2. Seal the vessel and place it in an adiabatic shield

Measurement

3. Evacuate the surrounding chamber

4. Measure the initial stable temperature (T_initial)

5. Supply a precisely measured amount of electrical energy (Q)

6. Measure the final stable temperature (T_final)

Calculation

7. Calculate the temperature change (ΔT = T_final - T_initial)

8. Account for the heat capacity of the calorimeter (Q_cal)

9. Calculate the heat capacity (C_p) of dihexyl ether

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Caption: Workflow for determining heat capacity using adiabatic calorimetry.

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